

An In-depth Technical Guide to the Oxidation States of Titanium Bromide

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Compound of Interest

Compound Name: *Titanium;bromide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known oxidation states of titanium bromide, focusing on their chemical and physical properties, synthesis protocols, and relevant applications in research and development. Titanium bromides, existing primarily in the +2, +3, and +4 oxidation states, are versatile inorganic compounds with significant applications in catalysis and materials science.

Core Properties of Titanium Bromides

The distinct oxidation states of titanium give rise to a series of bromide compounds with unique characteristics. A summary of their key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of Titanium Bromides

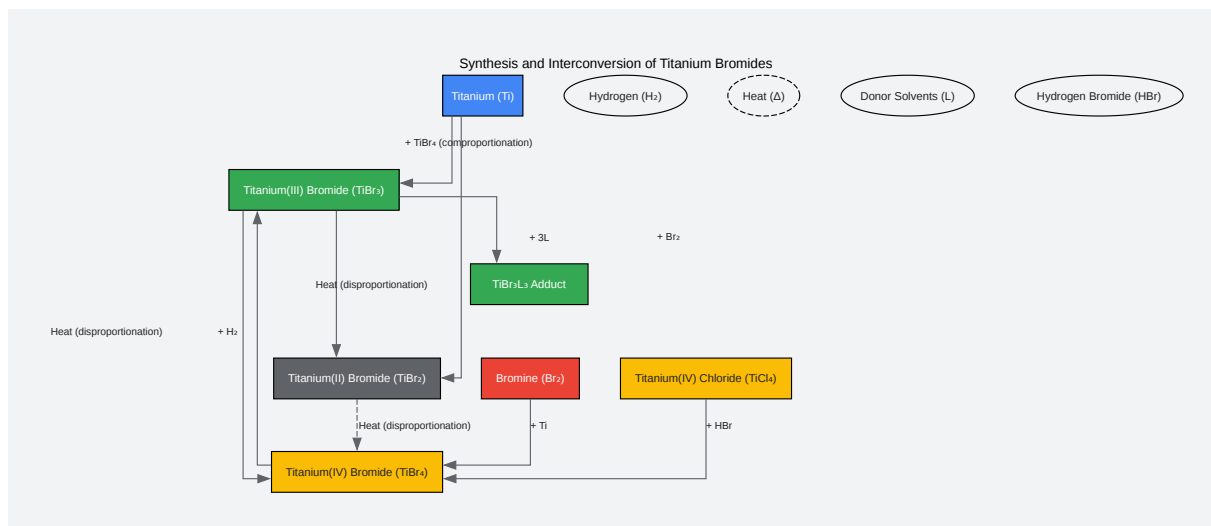
Property	Titanium(II) Bromide (TiBr ₂)	Titanium(III) Bromide (TiBr ₃)	Titanium(IV) Bromide (TiBr ₄)
CAS Number	13783-04-5[1]	13135-31-4[2]	7789-68-6[3]
Molecular Formula	TiBr ₂	TiBr ₃	TiBr ₄
Molar Mass (g/mol)	207.68[4][5]	287.58[6]	367.48[3]
Appearance	Black micaceous solid[4]	Blue-black paramagnetic solid with a reddish reflection[2]	Orange-brown hygroscopic crystals[7]
Oxidation State of Ti	+2	+3[8]	+4[9]
Melting Point (°C)	~500 (decomposes) [10]	400 (decomposes)[11]	38-40[7][12]
Boiling Point (°C)	N/A	N/A	230[7][12]
Density (g/cm ³)	4.41[4]	~4.2	3.25[7][12]
Crystal Structure	Cadmium Iodide structure[4]	Hexagonal[11]	Cubic, Space group Pa3[7][13]
Coordination Geometry of Ti	Octahedral[4]	Octahedral[2]	Tetrahedral[7][9]
Solubility	Soluble in water, evolving H ₂ [14]	Soluble in donor solvents like pyridine and nitriles[2]	Soluble in chlorocarbons and benzene; hydrolyzes in water[7]
Magnetic Properties	Paramagnetic	Paramagnetic[2]	Diamagnetic[7]

Table 2: Thermodynamic Data for Titanium Bromides

Compound	Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) (kJ/mol)	Standard Molar Entropy (S°) (J/mol·K)	Molar Heat Capacity (C_p) (J/mol·K)
TiBr ₂ (s)	-396.2[10]	109[10]	75.28 (at 298.15 K) [15]
TiBr ₃ (s)	-548.5[11]	176.6[11]	101.7 (at 298.15 K) [11]
TiBr ₄ (s)	-619.2[16]	247.3[16]	140.6[16]

Synthesis and Interconversion of Titanium Bromides

The various oxidation states of titanium bromide are accessible through several synthetic routes, and they can be interconverted under specific reaction conditions.



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Caption: Synthetic pathways and reactions of titanium bromides.

Experimental Protocols

Synthesis of Titanium(II) Bromide ($TiBr_2$)

Titanium(II) bromide is typically synthesized by the direct reaction of elemental titanium with bromine.^[4]

- Reaction: $\text{Ti} + \text{Br}_2 \rightarrow \text{TiBr}_2$
- Methodology: This reaction is generally carried out at elevated temperatures in a sealed, evacuated quartz tube to prevent oxidation of the titanium(II) product. Stoichiometric amounts of high-purity titanium powder or sponge and bromine are used. The reaction is highly exothermic and should be conducted with appropriate safety precautions.

Synthesis of Titanium(III) Bromide (TiBr_3)

Two primary methods are employed for the synthesis of titanium(III) bromide.[\[2\]](#)

- Reduction of Titanium(IV) Bromide with Hydrogen:
 - Reaction: $2\text{TiBr}_4 + \text{H}_2 \rightarrow 2\text{TiBr}_3 + 2\text{HBr}$ [\[2\]](#)[\[11\]](#)
 - Methodology: Anhydrous titanium(IV) bromide is heated in a stream of dry hydrogen gas. The reaction is typically performed in a tube furnace at elevated temperatures. The progress of the reaction can be monitored by the evolution of hydrogen bromide gas. The resulting TiBr_3 is a non-volatile solid, while any unreacted TiBr_4 can be removed by sublimation. An improved apparatus for this type of reduction of titanium tetrahalides involves the use of a hot tungsten filament to facilitate the reaction between the refluxing tetrahalide vapor and hydrogen.[\[17\]](#)
- Comproportionation of Titanium Metal and Titanium(IV) Bromide:
 - Reaction: $\text{Ti} + 3\text{TiBr}_4 \rightarrow 4\text{TiBr}_3$ [\[2\]](#)
 - Methodology: This reaction involves heating a stoichiometric mixture of titanium metal and titanium(IV) bromide in a sealed, inert atmosphere or under vacuum. The reaction proceeds to yield the titanium(III) species.

Synthesis of Titanium(IV) Bromide (TiBr_4)

Titanium(IV) bromide can be prepared through several routes.[\[7\]](#)[\[18\]](#)

- Direct Bromination of Titanium Dioxide and Carbon:
 - Reaction: $\text{TiO}_2 + 2\text{C} + 2\text{Br}_2 \rightarrow \text{TiBr}_4 + 2\text{CO}$ [\[16\]](#)

- Methodology: This method, analogous to the Kroll process for TiCl_4 , involves passing bromine vapor over a heated mixture of titanium dioxide and carbon. The volatile TiBr_4 is then collected by condensation.
- Halogen Exchange with Titanium(IV) Chloride:
 - Reaction: $\text{TiCl}_4 + 4\text{HBr} \rightarrow \text{TiBr}_4 + 4\text{HCl}$
 - Methodology: Dry hydrogen bromide gas is bubbled through a solution of titanium(IV) chloride, often in a non-polar solvent like benzene, at reduced temperatures (e.g., 0°C).
[19] The reaction mixture changes color from colorless to red. The solvent and the resulting TiBr_4 are then separated by distillation.[19] The fraction boiling between 229°C and 232°C is collected.[19]

Applications in Research and Drug Development

While direct applications of titanium bromides in pharmaceuticals are not widespread, their roles as catalysts and precursors in organic synthesis are highly relevant to the drug development industry.

- Lewis Acid Catalysis: Titanium(IV) bromide is a strong Lewis acid and is used to catalyze a variety of organic reactions.[18][20] These include aldol reactions, Diels-Alder reactions, and Friedel-Crafts acylations, which are fundamental transformations in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). For instance, TiBr_4 can be employed as a catalyst in the Baylis-Hillman reaction to form α -bromomethylene aldols.
- Precursor for Organometallic Reagents: Titanium bromides can serve as precursors for the synthesis of organotitanium reagents. These reagents are valuable in carbon-carbon bond formation and other selective transformations in organic synthesis.
- Materials Science: Titanium bromides are used in the production of titanium-based materials.
[20] In the context of drug delivery and medical devices, titanium and its compounds, particularly TiO_2 , are extensively researched for their biocompatibility and use in implants and drug-eluting coatings.[21] While not a direct application of the bromides themselves, they can be precursors in the synthesis of these advanced materials. There is also growing

interest in the antimicrobial properties of titanium(IV) complexes for potential therapeutic applications.[22]

In summary, the titanium bromides are a family of inorganic compounds with a rich chemistry stemming from the multiple oxidation states of titanium. Their synthesis and handling require expertise in air-sensitive techniques, but their utility as reagents and catalysts in organic and materials chemistry makes them valuable tools for researchers in diverse scientific fields, including those focused on the development of novel therapeutics.

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